

# Acriflavine in Selective Media: A Detailed Guide for Microbiological Applications

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## Compound of Interest

Compound Name: Acriflavine

Cat. No.: B7771538

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## Application Notes

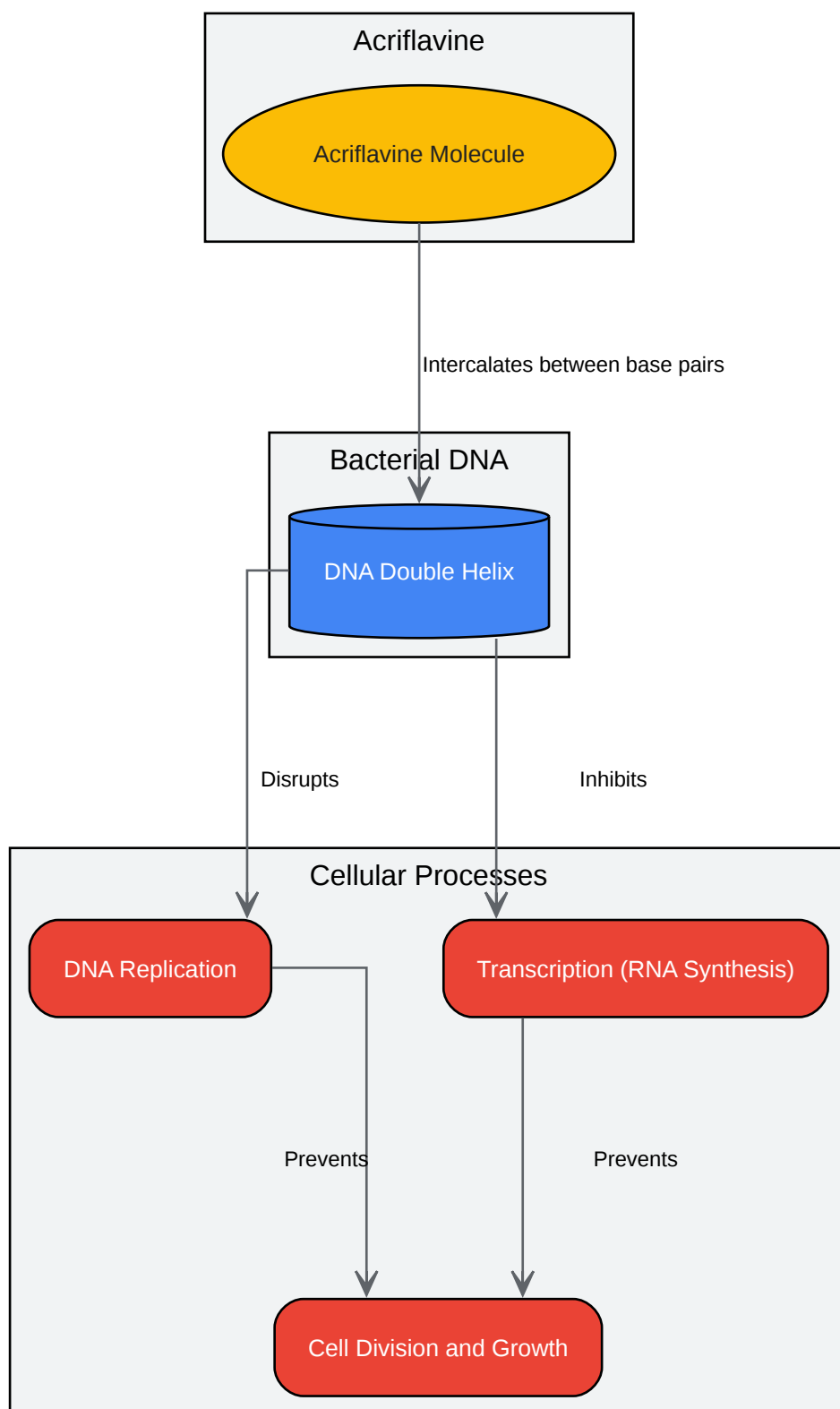
**Acriflavine**, a fluorescent acridine dye, has long been utilized in microbiology as a topical antiseptic and, more pertinently to modern research, as a selective agent in culture media. Its mechanism of action, primarily through DNA intercalation, allows it to inhibit the growth of a broad spectrum of bacteria. This property is harnessed to formulate selective media for the isolation of specific microorganisms from mixed populations. By carefully adjusting the concentration of **acriflavine**, researchers can suppress the growth of susceptible background flora while allowing more resistant organisms of interest to proliferate.

The selectivity of **acriflavine** is concentration-dependent and varies between different bacterial species. Generally, many Gram-positive bacteria are more susceptible to **acriflavine** than Gram-negative bacteria, although notable exceptions exist. This differential susceptibility is the basis for its use in selective media for organisms such as *Listeria monocytogenes* and *Klebsiella pneumoniae*. Furthermore, **acriflavine**'s inherent fluorescence allows for its use in fluorescent staining techniques, adding to its versatility in the microbiology laboratory.

This document provides detailed protocols for the preparation of **acriflavine**-based selective media, a summary of its inhibitory concentrations against various bacteria, and a deeper look into its mechanism of action.

## Mechanism of Action: DNA Intercalation

**Acriflavine** exerts its antimicrobial effect by inserting itself between the base pairs of bacterial DNA. This intercalation distorts the DNA helix, thereby interfering with critical cellular processes.<sup>[1]</sup>



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Caption: **Acriflavine**'s mechanism of action through DNA intercalation.

## Quantitative Data: Minimum Inhibitory Concentrations (MIC)

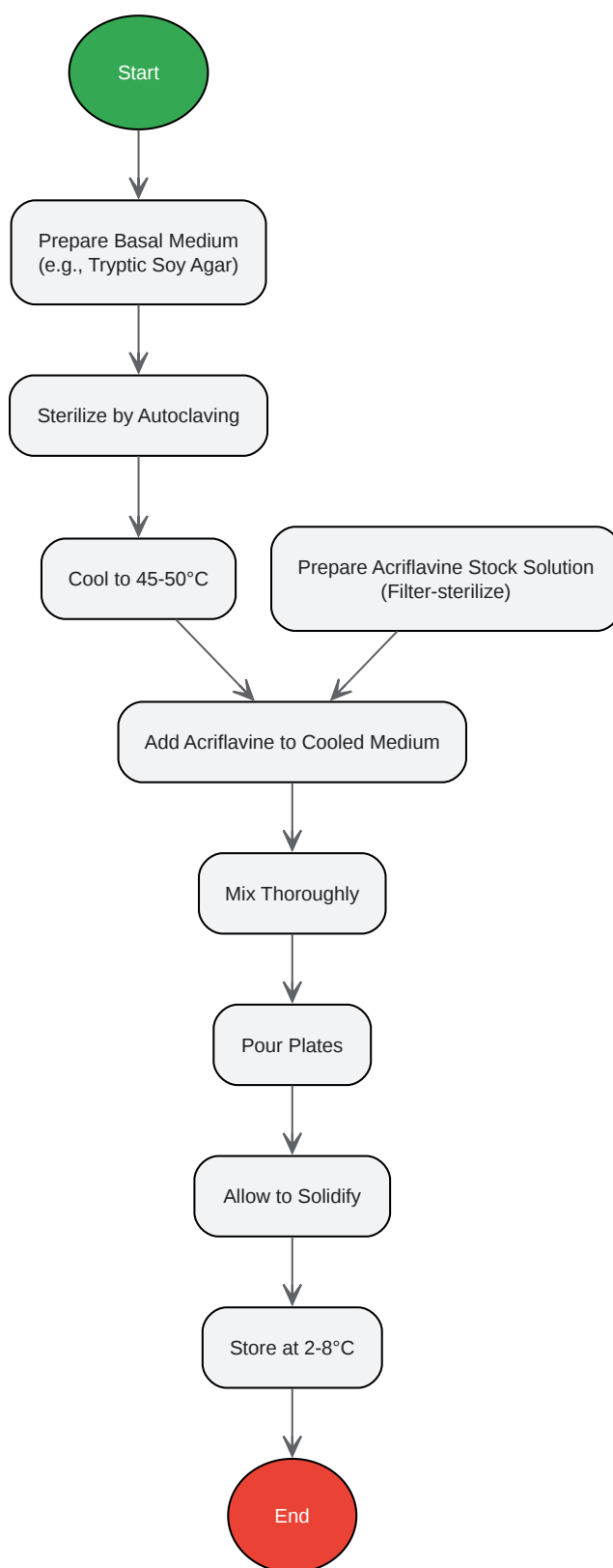
The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The following table summarizes the MIC values of **acriflavine** against a range of bacteria, providing a basis for determining appropriate concentrations for selective media.

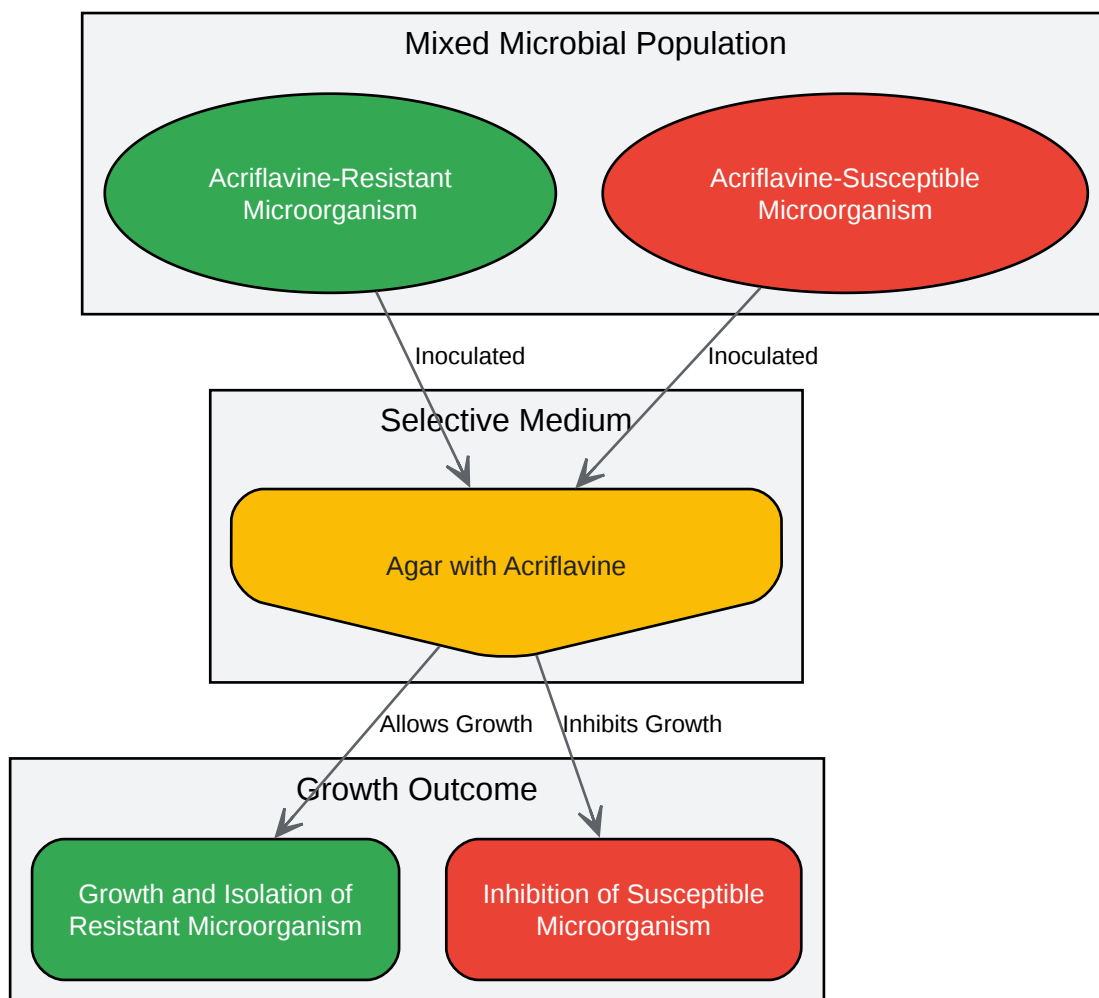
Microorganism	Gram Stain	MIC (µg/mL)	Reference(s)
Staphylococcus aureus (MRSA)	Gram-positive	32	<a href="#">[1]</a>
Staphylococcus epidermidis	Gram-positive	<1.3 - 1.5 (significant reduction)	
Listeria monocytogenes	Gram-positive	Resistant at 10-40 µg/mL	
Helicobacter pylori	Gram-negative	~3.2 (10x lower than E. coli)	
Escherichia coli	Gram-negative	~32	
Pseudomonas aeruginosa	Gram-negative	32	<a href="#">[1]</a>
Klebsiella pneumoniae	Gram-negative	Resistant at 10-15 µg/mL	
Salmonella Typhimurium	Gram-negative	31.3 - >128	
Myxobacteria	Gram-negative	0.05 - 0.5	

## Experimental Protocols

### Protocol 1: Preparation of Acriflavine-Containing Agar Plates (General Workflow)

This protocol outlines the general steps for preparing a selective agar medium supplemented with **acriflavine**.





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## References

- 1. In vitro safety and anti-bacterial efficacy assessment of acriflavine - PMC [pmc.ncbi.nlm.nih.gov]
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